

Personal protective equipment for handling UNC0379 TFA

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Compound of Interest

Compound Name: *UNC0379 TFA*

Cat. No.: *B611571*

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Essential Safety and Handling Guide for UNC0379 TFA

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **UNC0379 TFA**. The procedural guidance herein outlines the necessary personal protective equipment (PPE), detailed operational protocols, and proper disposal plans to ensure a safe laboratory environment. UNC0379 is a potent SETD8 inhibitor, and its trifluoroacetate (TFA) salt form requires stringent handling due to both its cytotoxic nature and the corrosive properties of TFA.

Personal Protective Equipment (PPE)

A risk-based approach is essential when selecting PPE for handling **UNC0379 TFA**. The level of protection must align with the activity being performed. All personnel must be thoroughly trained in the proper use and disposal of all PPE.

Summary of Personal Protective Equipment (PPE) Requirements

PPE Category	Item	Specification
Hand Protection	Nitrile Gloves	Chemical-resistant, chemotherapy-rated. Double gloving is required. Change gloves immediately upon contamination.[1][2]
Body Protection	Laboratory Coat / Gown	Disposable, fluid-resistant, and fully covering to protect skin and clothing. For tasks with a higher risk of splashing, a chemical apron is also recommended.[1][2][3]
Eye Protection	Safety Goggles or a Face Shield	Chemical-resistant and providing full coverage to protect against splashes. Safety glasses with side shields are a minimum requirement.[1][2][4]
Respiratory Protection	Chemical Fume Hood / Biosafety Cabinet	All handling of UNC0379 TFA, particularly in powdered form or when preparing solutions, must be conducted in a certified chemical fume hood or a Class II Biosafety Cabinet to control aerosols and vapors. [4][5]
Footwear	Closed-toe Shoes	Non-permeable shoes are mandatory to prevent chemical contact with the feet.[3]

Experimental Protocols: Handling and Emergency Procedures

Adherence to the following step-by-step procedures is critical for minimizing risk during the handling and use of **UNC0379 TFA**.

Preparation and Handling of Lyophilized Powder:

- Designated Area: Designate a specific area for handling the potent compound. Ensure all necessary engineering controls (e.g., fume hood, biosafety cabinet), PPE, and spill kits are readily available.[\[1\]](#)
- Engineering Controls: Perform all weighing and initial reconstitution of the lyophilized powder within a certified chemical fume hood or a Class II Biosafety Cabinet to prevent inhalation of dust.[\[4\]](#)[\[5\]](#)
- Donning PPE: Before handling, correctly don all required PPE as specified in the table above.
- Vial Handling: Open vials carefully to prevent scattering the powder.
- Reconstitution: When dissolving the compound, slowly add the solvent to the vial to minimize aerosol formation.[\[4\]](#) Use a closed system drug-transfer device (CSTD) if available to further minimize exposure.[\[1\]](#)

Emergency First Aid Procedures:

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[\[4\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[2\]](#)[\[6\]](#)
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)

Operational Plan for Disposal

All waste containing **UNC0379 TFA** must be treated as hazardous chemical waste and disposed of in accordance with local, state, and federal regulations.

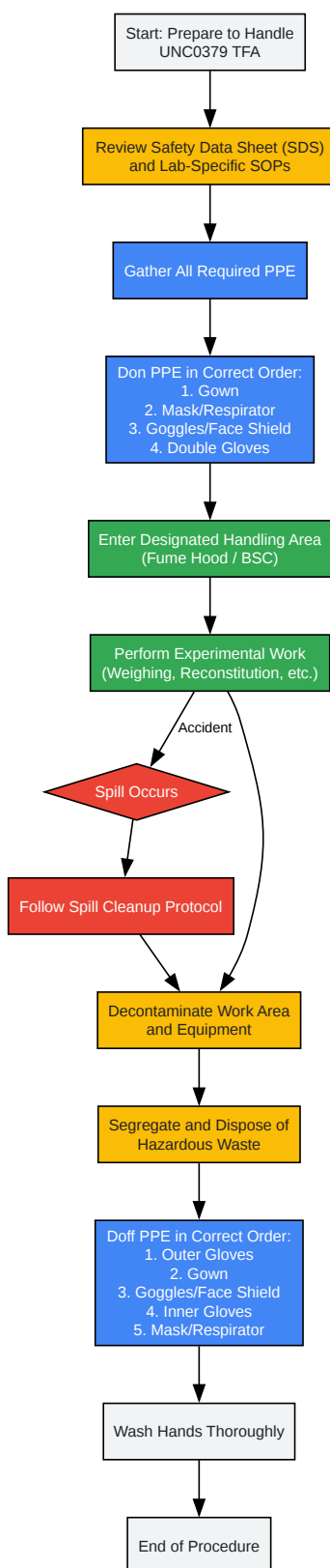
Waste Segregation and Collection:

- **Solid Waste:** Collect all solid waste, including contaminated gloves, pipette tips, and vials, in a designated, leak-proof, and chemically compatible hazardous waste container.[8]
- **Liquid Waste:** Collect all liquid waste containing **UNC0379 TFA** in a separate, clearly labeled, and sealed container. Do not dispose of this waste down the drain.[8]
- **Labeling:** All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**UNC0379 TFA**".[7]

Decontamination and Disposal Protocol:

- **Neutralization of TFA:** Before final disposal, the acidic TFA component should be neutralized. This can be done by carefully adding a weak basic solution, such as 1% sodium bicarbonate, to the liquid waste until the pH is between 6.0 and 8.0. This procedure should be performed in a chemical fume hood.[5]
- **Final Disposal:** Once neutralized, the liquid waste should be collected in a designated hazardous waste container. All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office.[5]
- **Decontamination of Glassware:** Reusable glassware that has come into contact with **UNC0379 TFA** must be decontaminated. Rinse the glassware with a suitable organic solvent (e.g., ethanol or acetone), collecting the rinse as hazardous liquid waste. Then, wash the glassware with laboratory detergent and water, followed by a final rinse with deionized water. [8]

Visual Workflow for Safe Handling



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Caption: Workflow for Safe Handling of **UNC0379 TFA**.

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